

An In-depth Technical Guide to 2-Amino-5-formylbenzonitrile

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-Amino-5-formylbenzonitrile

Cat. No.: B1283386

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CAS Number: 22782-40-7

This technical guide provides a comprehensive overview of **2-Amino-5-formylbenzonitrile**, a chemical compound of interest to researchers, scientists, and professionals in drug development. This document compiles available data on its properties, synthesis, and safety, while also highlighting areas where information is currently limited.

Chemical and Physical Properties

Quantitative data for **2-Amino-5-formylbenzonitrile** is not extensively available in publicly accessible literature. The following tables summarize the known information and explicitly note where data could not be retrieved.

Table 1: General Properties of **2-Amino-5-formylbenzonitrile**

Property	Value	Source
CAS Number	22782-40-7	[1] [2]
Molecular Formula	C ₈ H ₆ N ₂ O	[1]
Molecular Weight	146.146 g/mol	[1]
Canonical SMILES	C1=CC(=C(C=C1C=O)C#N)N	Inferred
InChI Key	Inferred from structure	

Table 2: Physical Properties of **2-Amino-5-formylbenzonitrile**

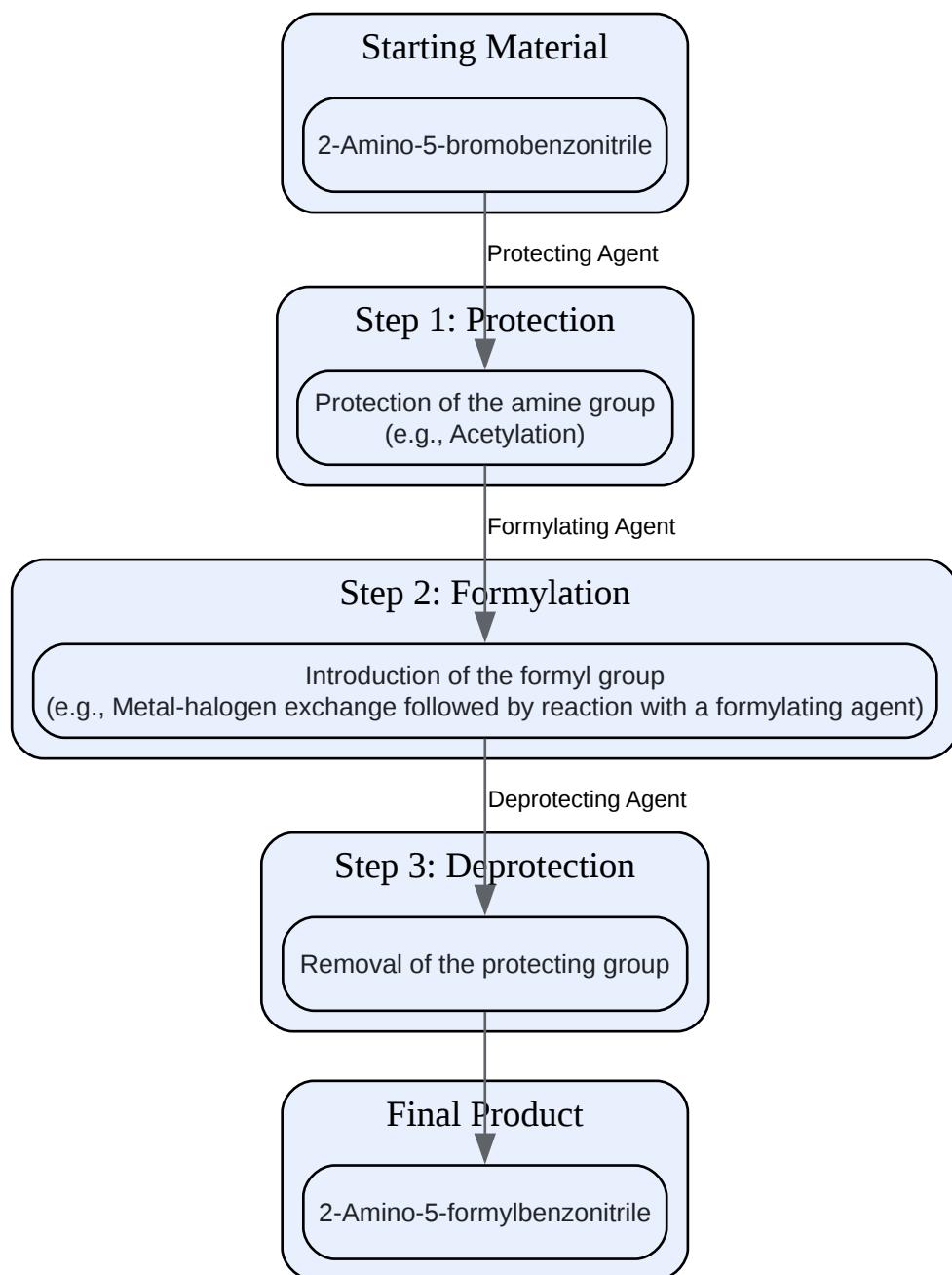
Property	Value	Source
Melting Point	Data not available	
Boiling Point	Data not available	
Solubility	Data not available	

Table 3: Spectroscopic Data for **2-Amino-5-formylbenzonitrile**

Technique	Data	Source
¹ H NMR	Data not available	
¹³ C NMR	Data not available	
Infrared (IR)	Data not available	
Mass Spectrometry (MS)	Data not available	

Synthesis

A detailed, experimentally validated protocol for the synthesis of **2-Amino-5-formylbenzonitrile** is not readily available in the surveyed literature. However, a plausible synthetic route can be conceptualized based on established organic chemistry principles and analogous transformations. A generalized workflow is presented below.



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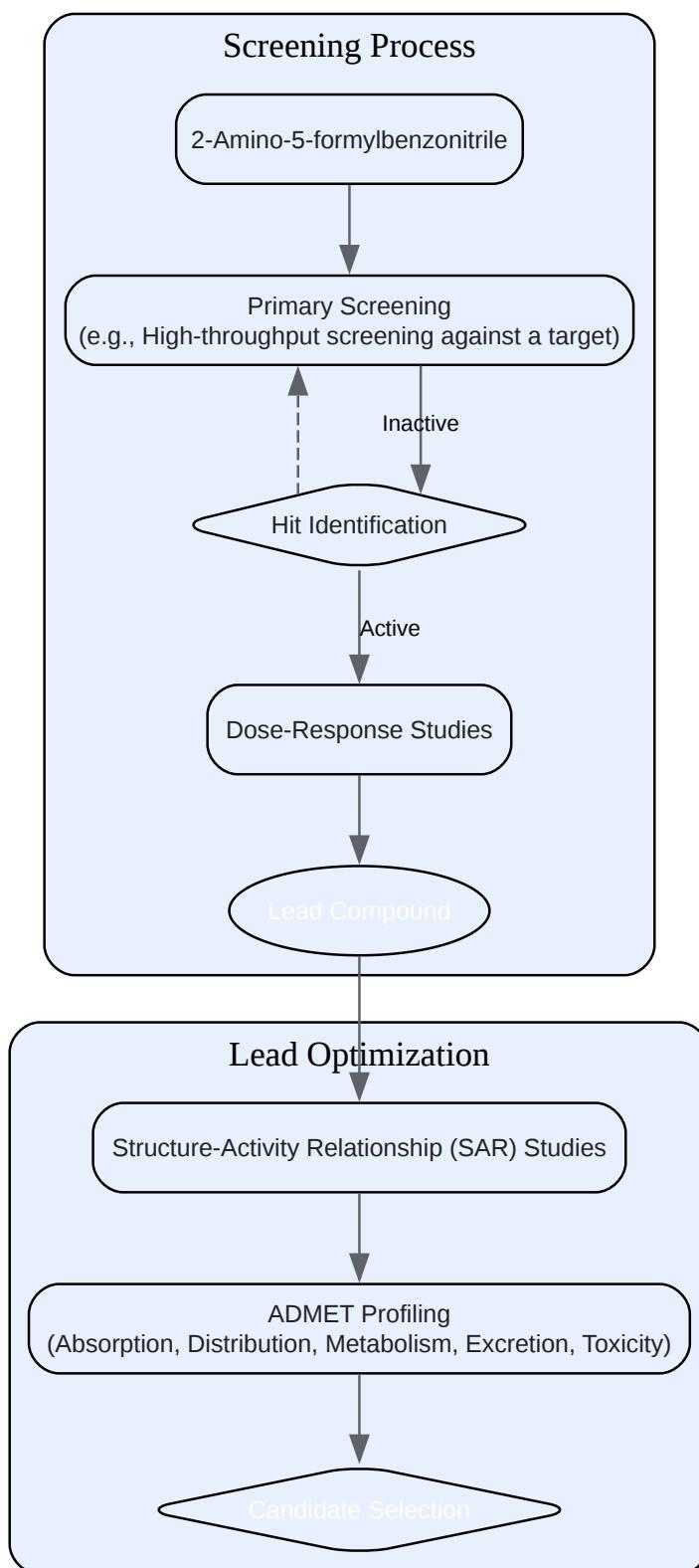
Caption: A generalized synthetic workflow for **2-Amino-5-formylbenzonitrile**.

Biological Activity and Signaling Pathways

There is currently no specific information available in the public domain regarding the biological activity of **2-Amino-5-formylbenzonitrile** or its involvement in any signaling pathways. As a

substituted benzonitrile, it could potentially be explored for various applications in medicinal chemistry, a field where this scaffold is common.

The following diagram illustrates a hypothetical logical workflow for screening a compound like **2-Amino-5-formylbenzonitrile** in a drug discovery context.



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Caption: A hypothetical workflow for drug discovery screening.

Safety and Handling

Based on available safety data sheets for this compound, **2-Amino-5-formylbenzonitrile** should be handled with care in a laboratory setting.[3] Standard personal protective equipment, including safety glasses, gloves, and a lab coat, should be worn. Work should be conducted in a well-ventilated area or under a chemical fume hood.

Conclusion

2-Amino-5-formylbenzonitrile, identified by CAS number 22782-40-7, is a chemical compound with potential applications in research and development. However, there is a notable scarcity of detailed experimental data regarding its physical, chemical, and biological properties in publicly available resources. This guide has summarized the available information and provided a theoretical framework for its synthesis and potential screening. Further experimental investigation is required to fully characterize this compound and explore its potential applications.

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References

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